

Application Notes and Protocols for Preclinical Research with UWA-101

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Compound of Interest

Compound Name: UWA-101
CAS No.: 1350821-24-7
Cat. No.: B1257170

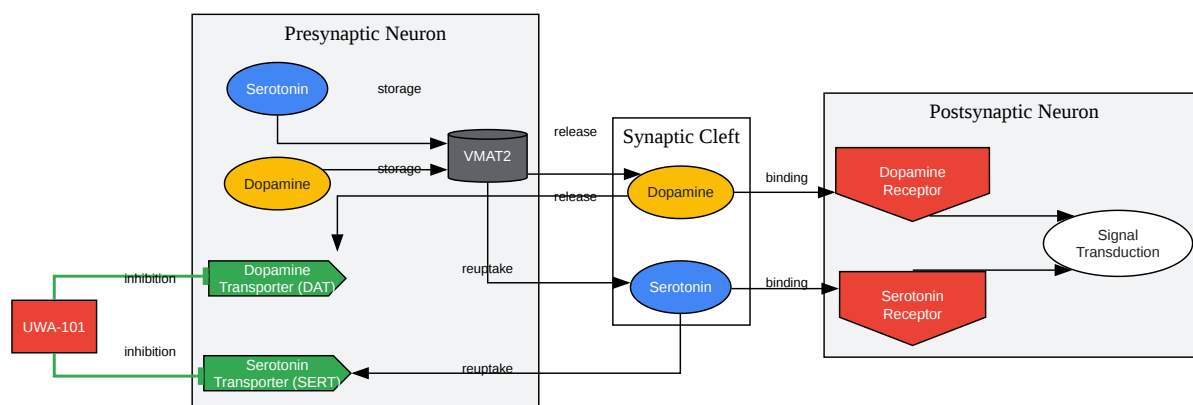
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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the recommended dosage and experimental protocols for the preclinical evaluation of **UWA-101**, a novel psychoactive-sparing MDMA analogue with potential therapeutic applications in Parkinson's disease. **UWA-101** acts as a selective serotonin-dopamine reuptake inhibitor (SDRI).

Mechanism of Action

UWA-101 is an analogue of 3,4-methylenedioxymethamphetamine (MDMA) where the α -methyl group is replaced with a cyclopropyl group.^[1] This structural modification significantly alters its pharmacological profile, leading to a reduction in affinity for the noradrenaline transporter (NET) and the 5-HT_{2A} receptor, which is believed to be responsible for the psychoactive effects of MDMA.^{[1][2]} Conversely, **UWA-101** exhibits high affinity for the dopamine transporter (DAT) and the serotonin transporter (SERT), acting as a dual inhibitor of these two key regulators of neurotransmitter levels in the synaptic cleft.^{[2][3]} This dual-action mechanism is thought to underlie its therapeutic potential in alleviating L-DOPA-induced dyskinesia in Parkinson's disease models.^{[2][3]}



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Figure 1: UWA-101 Signaling Pathway.

Recommended Dosage for Preclinical Research

The following tables summarize the recommended dosage of **UWA-101** for in vivo and in vitro preclinical studies based on published literature.

In Vivo Studies

Animal Model	Dosage Range	Route of Administration	Therapeutic Application	Reference
Reserpine-Treated Rat	3 mg/kg	Intraperitoneal (i.p.)	L-DOPA-induced dyskinesia	[3]
MPTP-Lesioned Common Marmoset	1, 3, 6, 10 mg/kg	Not specified, likely oral or i.p.	L-DOPA-induced dyskinesia and motor fluctuations	[4]

In Vitro Studies

Assay Type	Concentration Range	Cell Type/Preparation	Purpose
Transporter Binding Assays	1 nM - 10 μ M	Brain tissue homogenates or cells expressing DAT and SERT	Determine binding affinity (K_i)
Neurotransmitter Reuptake Assays	1 nM - 10 μ M	Synaptosomes or cells expressing DAT and SERT	Determine functional inhibition of reuptake (IC_{50})
Cytotoxicity Assays	1 μ M - 100 μ M	Neuronal cell lines (e.g., SH-SY5Y)	Assess potential neurotoxicity

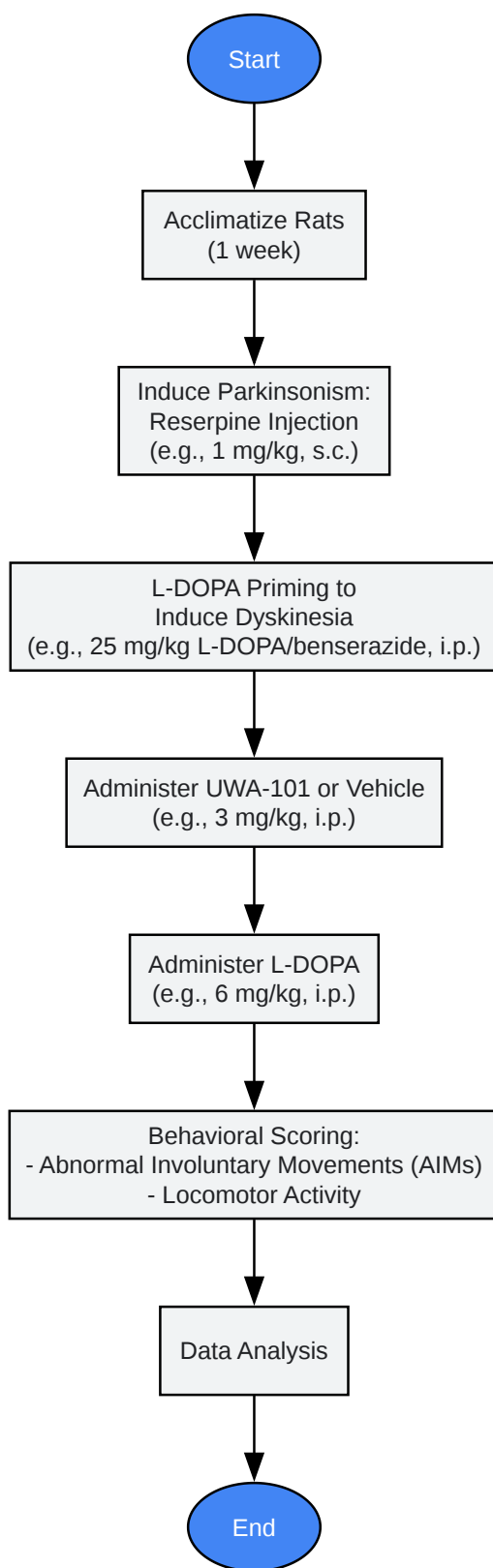
Experimental Protocols

Detailed methodologies for key experiments are provided below.

In Vivo Experimental Protocols

1. Reserpine-Induced Parkinsonism and Dyskinesia in Rats

This model is used to assess the anti-dyskinetic properties of **UWA-101**.



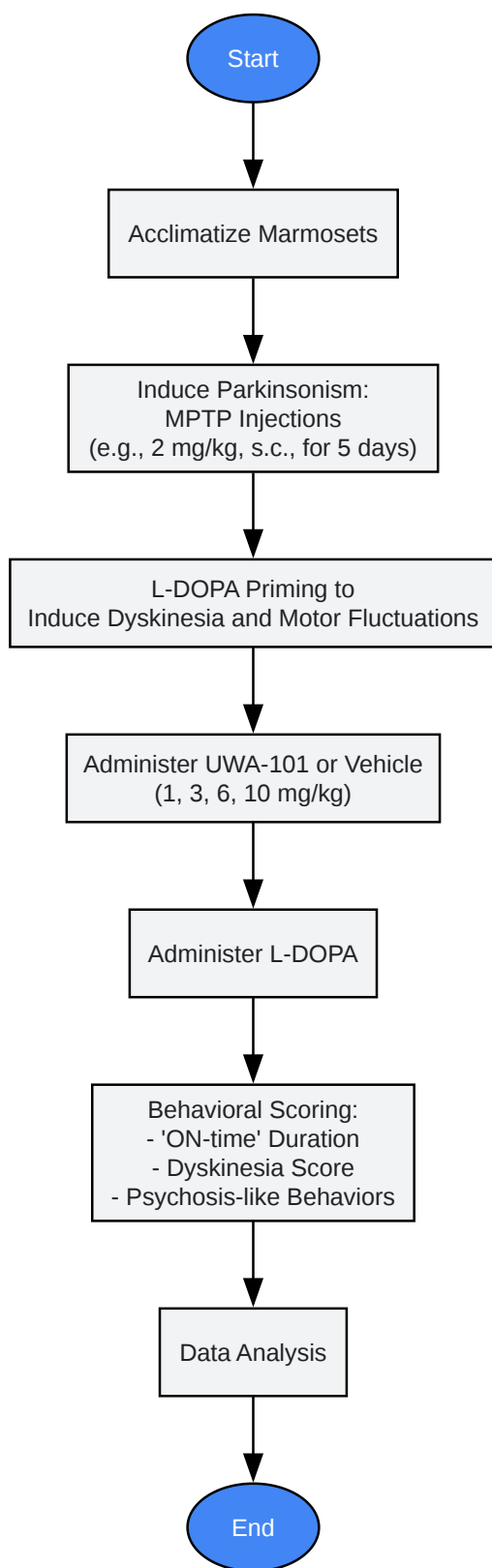
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Figure 2: Workflow for Reserpine-Induced Dyskinesia Model in Rats.

- Animals: Male Sprague-Dawley or Wistar rats (250-300g).
- Induction of Parkinsonism: A single subcutaneous (s.c.) injection of reserpine (1 mg/kg) is administered to deplete monoamines.
- L-DOPA Priming: To induce dyskinesia, animals are primed with daily injections of L-DOPA (e.g., 25 mg/kg plus a peripheral decarboxylase inhibitor like benserazide, i.p.) for approximately 21 days.
- Drug Administration: On the test day, **UWA-101** (e.g., 3 mg/kg, i.p.) or vehicle is administered 30 minutes before L-DOPA challenge (e.g., 6 mg/kg, i.p.).
- Behavioral Assessment:
 - Abnormal Involuntary Movements (AIMs): Rats are observed for axial, limb, and orolingual AIMs. Scoring is typically performed every 20 minutes for several hours post-L-DOPA injection. Each of the three AIMs subtypes is scored on a scale of 0 to 4 (0 = absent, 1 = occasional, 2 = frequent, 3 = continuous but interrupted by sensory stimuli, 4 = continuous and not interrupted).
 - Locomotor Activity: Spontaneous locomotor activity can be monitored using automated activity chambers. Parameters such as total distance traveled, horizontal activity, and vertical activity (rearing) are recorded.

2. MPTP-Lesioned Marmoset Model of Parkinson's Disease

This primate model provides a more translationally relevant assessment of **UWA-101**'s efficacy.



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Figure 3: Workflow for MPTP-Lesioned Marmoset Model.

- Animals: Adult common marmosets (*Callithrix jacchus*).
- Induction of Parkinsonism: Marmosets are treated with 1-methyl-4-phenyl-1,2,3,6-tetrahydropyridine (MPTP) (e.g., 2 mg/kg, s.c., daily for 5 days) to induce nigrostriatal dopamine depletion.
- L-DOPA Priming: Following stabilization of the parkinsonian phenotype, animals are treated with L-DOPA to induce dyskinesia and motor fluctuations ("wearing-off").
- Drug Administration: **UWA-101** (1, 3, 6, or 10 mg/kg) or vehicle is co-administered with L-DOPA.
- Behavioral Assessment:
 - 'ON-time' Duration: This refers to the period of good motor response to L-DOPA. The duration of the anti-parkinsonian effect is timed from the administration of L-DOPA until the return of parkinsonian symptoms.
 - Dyskinesia Scoring: Dyskinesia is rated using a standardized scale that assesses the severity of choreiform and dystonic movements in different body parts.
 - Psychosis-like Behaviors: The occurrence of behaviors such as stereotypy, agitation, and hallucinations is monitored and scored.

In Vitro Experimental Protocols

1. Dopamine and Serotonin Transporter Binding Assays

These assays determine the affinity of **UWA-101** for its primary targets.

- Preparation of Brain Homogenates: Striatal (for DAT) and cortical (for SERT) tissues are dissected from rats or other appropriate species. The tissue is homogenized in ice-cold buffer (e.g., 50 mM Tris-HCl, 120 mM NaCl, pH 7.4).
- Radioligand Binding: Homogenates are incubated with a specific radioligand for DAT (e.g., [³H]WIN 35,428) or SERT (e.g., [³H]citalopram) in the presence of increasing concentrations of **UWA-101** (e.g., 1 nM to 10 μM).

- **Incubation and Filtration:** The mixture is incubated to allow binding to reach equilibrium. The reaction is then terminated by rapid filtration through glass fiber filters to separate bound from free radioligand.
- **Data Analysis:** The radioactivity on the filters is measured by liquid scintillation counting. The concentration of **UWA-101** that inhibits 50% of specific radioligand binding (IC_{50}) is determined, and the inhibition constant (K_i) is calculated using the Cheng-Prusoff equation.

2. Dopamine and Serotonin Reuptake Assays

These functional assays measure the ability of **UWA-101** to inhibit the reuptake of dopamine and serotonin.

- **Preparation of Synaptosomes:** Synaptosomes are prepared from fresh brain tissue (striatum for dopamine, cortex for serotonin) by differential centrifugation.
- **Reuptake Assay:** Synaptosomes are incubated with [3H]dopamine or [3H]serotonin in the presence of various concentrations of **UWA-101**.
- **Termination and Measurement:** The reuptake process is stopped by rapid filtration and washing with ice-cold buffer. The amount of radioactivity taken up by the synaptosomes is quantified.
- **Data Analysis:** The concentration of **UWA-101** that inhibits 50% of neurotransmitter uptake (IC_{50}) is calculated.

3. In Vitro Cytotoxicity Assay

This assay assesses the potential neurotoxic effects of **UWA-101**.

- **Cell Culture:** A neuronal cell line, such as SH-SY5Y, is cultured in appropriate media.
- **Treatment:** Cells are treated with a range of concentrations of **UWA-101** (e.g., 1 μM to 100 μM) for a specified period (e.g., 24-48 hours).
- **Viability Assessment:** Cell viability is determined using a standard method such as the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay, which measures

mitochondrial metabolic activity, or the LDH (lactate dehydrogenase) assay, which measures membrane integrity.

- Data Analysis: The concentration of **UWA-101** that reduces cell viability by 50% (IC₅₀) is determined.

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